

3-Hydroxy Benzopyrene-d11 CAS number and molecular weight

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Compound of Interest

Compound Name: 3-Hydroxy Benzopyrene-d11

Cat. No.: B588314

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Technical Guide: 3-Hydroxy Benzopyrene-d11

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides core information on **3-Hydroxy Benzopyrene-d11**, a labeled metabolite of Benzopyrene. It is intended to serve as a foundational resource for professionals engaged in research and development involving this compound.

Core Compound Information

3-Hydroxy Benzopyrene-d11 is the deuterated form of 3-Hydroxy Benzopyrene, a metabolite of the carcinogenic polycyclic aromatic hydrocarbon, Benzopyrene. The stable isotope labeling makes it a valuable tool in various analytical and research applications, particularly in studies involving drug metabolism and environmental analysis.

Physicochemical Data

A summary of the key identifiers and properties of **3-Hydroxy Benzopyrene-d11** is presented below.

Property	Value	Source
CAS Number	1246819-35-1	[1][2]
Molecular Formula	C ₂₀ HD ₁₁ O	[1][2]
Molecular Weight	279.38 g/mol	[1][2]
Alternate CAS Number	13345-21-6 (unlabeled)	[1]

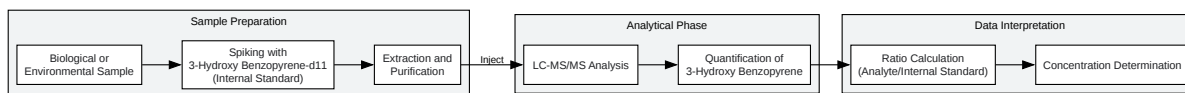
Related Compounds

For comparative analysis and broader experimental context, the properties of the unlabeled 3-Hydroxy Benzopyrene are provided.

Compound	CAS Number	Molecular Formula	Molecular Weight
3-Hydroxy Benzopyrene	13345-21-6	C ₂₀ H ₁₂ O	268.31 g/mol

Experimental Applications and Workflows

Due to its nature as a labeled internal standard, **3-Hydroxy Benzopyrene-d11** is integral to quantitative analytical methods such as mass spectrometry. A generalized workflow for its use in sample analysis is depicted below.

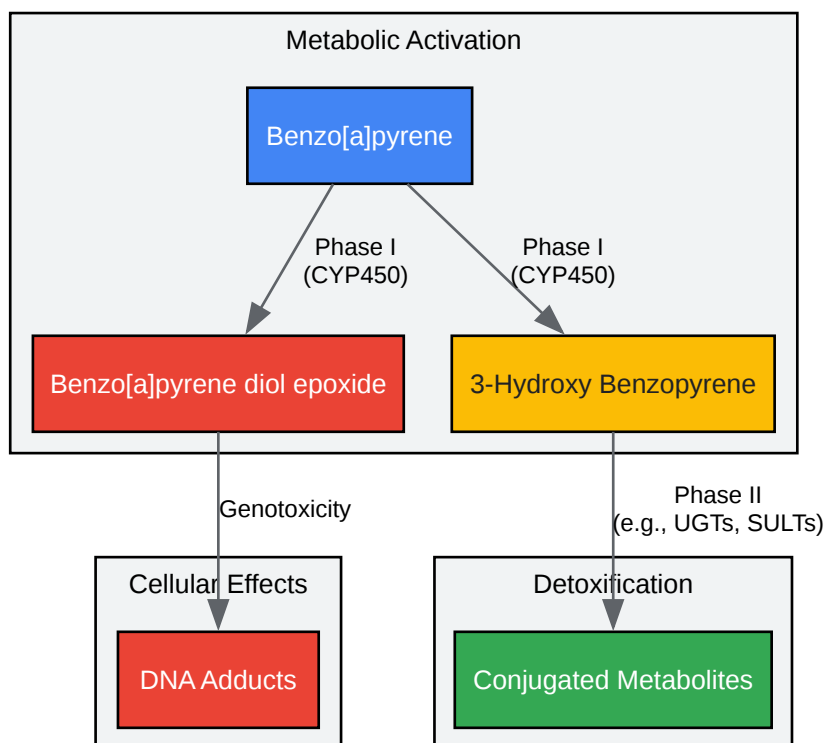


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Generalized analytical workflow using **3-Hydroxy Benzopyrene-d11**.

Metabolic Signaling Context

3-Hydroxy Benzopyrene is a product of the metabolic activation of Benzo[a]pyrene, a process primarily mediated by cytochrome P450 enzymes. This metabolic pathway is a critical area of study in toxicology and carcinogenesis.



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Simplified metabolic pathway of Benzo[a]pyrene.

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References

- 1. 3-Hydroxy Benzopyrene-d11 | LGC Standards [lgcstandards.com]
- 2. scbt.com [scbt.com]
- To cite this document: BenchChem. [3-Hydroxy Benzopyrene-d11 CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at:

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